

Personal protective equipment for handling Pentaethylene glycol monomethyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaethylene glycol monomethyl ether

Cat. No.: B1677528

[Get Quote](#)

Essential Safety and Handling Guide for Pentaethylene Glycol Monomethyl Ether

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Pentaethylene glycol monomethyl ether**. Adherence to these procedures will minimize risks and ensure a safe working environment.

Key Quantitative Data

A summary of important quantitative data for **Pentaethylene glycol monomethyl ether** is provided in the table below.

Property	Value
Molecular Formula	C11H24O6
Molecular Weight	252.31 g/mol [1]
Flash Point	> 110 °C (> 230 °F)[2]
Appearance	Clear, colorless liquid[3][4]
Storage Temperature	2 - 8 °C[1]

Experimental Protocol: Safe Handling of Pentaethylene Glycol Monomethyl Ether

This protocol outlines the step-by-step procedure for the safe handling of **Pentaethylene glycol monomethyl ether** in a laboratory setting.

Pre-Handling Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying potential hazards and necessary control measures.
- Ventilation: Ensure work is performed in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Emergency Equipment: Confirm that a functioning eyewash station and safety shower are readily accessible.[\[2\]](#)
- Personal Protective Equipment (PPE) Check: Inspect all PPE for integrity before use.

Required Personal Protective Equipment (PPE)

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields are required to protect against splashes. [2]
Hand Protection	Wear appropriate protective gloves. Nitrile rubber gloves with a thickness greater than 0.11 mm are a suitable option. [2]
Body Protection	A lab coat or impervious clothing should be worn to protect the skin. [2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA approved respirator should be used. [2]

Handling Procedure

- Don PPE: Put on all required personal protective equipment before handling the chemical.

- Chemical Handling:
 - Always handle **Pentaethylene glycol monomethyl ether** in a well-ventilated area to keep airborne concentrations low.[\[2\]](#)
 - Avoid direct contact with skin and eyes.[\[2\]](#)
 - Do not breathe in mist, vapor, or gas.[\[2\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[2\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Disposal Plan

The disposal of **Pentaethylene glycol monomethyl ether** must be handled with care to prevent environmental contamination.

- Waste Classification: Determine if the waste is classified as hazardous according to local, state, and federal regulations.[\[2\]](#)
- Disposal Method: Do not pour **Pentaethylene glycol monomethyl ether** down the drain or into sewer systems.[\[2\]](#) It should be disposed of as hazardous waste through a licensed disposal contractor.[\[2\]](#)[\[6\]](#)
- Containers: Store waste in clearly labeled, leak-proof containers.[\[2\]](#) Do not mix with other waste materials.[\[2\]](#)

Emergency Procedures

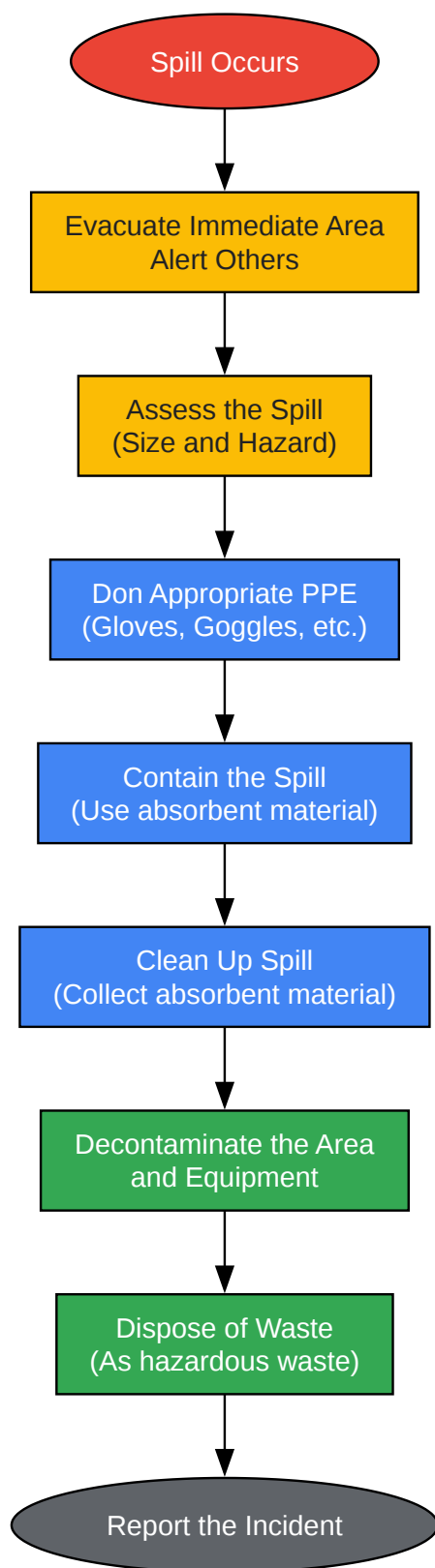
First Aid Measures

- If Inhaled: Remove the person to fresh air and keep comfortable for breathing. Get medical advice/attention if you feel unwell.[\[6\]](#)
- In Case of Skin Contact: Take off all contaminated clothing immediately. Rinse skin well with water. If skin irritation occurs, get medical advice/attention.[\[6\]](#)
- In Case of Eye Contact: Rinse with plenty of water. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.[\[6\]](#)
- If Swallowed: Rinse mouth. Get medical advice/attention.[\[6\]](#)

Chemical Spill Workflow

The following diagram illustrates the step-by-step procedure for handling a spill of

Pentaethylene glycol monomethyl ether.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]
- 3. Pentaethylene glycol monomethyl ether | C11H24O6 | CID 90255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Pentaethylene glycol monomethyl ether - Hazardous Agents | Haz-Map [haz-map.com]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Pentaethylene glycol monomethyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677528#personal-protective-equipment-for-handling-pentaethylene-glycol-monomethyl-ether]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com